

Phthalimide-PEG2-Boc: A Comprehensive Technical Guide to its Certificate of Analysis

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Compound of Interest

Compound Name: *Phthalimide-PEG2-Boc*

Cat. No.: *B8128025*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the Certificate of Analysis (CoA) for **Phthalimide-PEG2-Boc**, a heterobifunctional PROTAC linker used in targeted protein degradation research. A CoA is a critical document that ensures the identity, purity, and quality of a chemical compound, which is essential for experimental reproducibility and compliance with regulatory standards.^{[1][2][3][4]} This guide will detail the typical analytical data found on a CoA for this compound, explain the methodologies behind the analyses, and provide a workflow for the quality control process.

Understanding the Certificate of Analysis

A Certificate of Analysis is a formal document prepared by a laboratory that provides detailed results from quality control testing of a specific batch of a chemical product.^{[2][3][5]} It serves as an assurance to the end-user that the product meets the required specifications.^[2] Key information on a CoA includes product identifiers, analytical test results against set specifications, and details of the testing methods used.^{[3][5]}

Quantitative Data Summary for Phthalimide-PEG2-Boc

The following tables summarize the typical quantitative data presented on a Certificate of Analysis for a batch of **Phthalimide-PEG2-Boc**.

Table 1: Product Identification and Physical Properties

Parameter	Specification
Product Name	Phthalimide-PEG2-Boc
CAS Number	756525-95-8 (Illustrative)
Molecular Formula	C ₁₉ H ₂₄ N ₂ O ₆
Molecular Weight	392.41 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO, DMF, Methanol

Table 2: Analytical Data and Purity

Test	Method	Specification	Result
Purity	HPLC	≥98.0%	99.5%
Identity	¹ H NMR	Conforms to structure	Conforms
Identity	Mass Spectrometry (ESI-MS)	Conforms to molecular weight	Conforms

Experimental Protocols

Detailed methodologies for the key analytical experiments cited in the Certificate of Analysis are provided below.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

High-Performance Liquid Chromatography (HPLC) is a powerful technique used to separate, identify, and quantify each component in a mixture.^{[6][7]} For **Phthalimide-PEG2-Boc**, HPLC is employed to determine its purity by separating it from any impurities.

Methodology:

- Instrumentation: A standard HPLC system equipped with a UV detector is used.
- Column: A C18 reversed-phase column is typically employed.
- Mobile Phase: A gradient of two solvents, such as water with 0.1% trifluoroacetic acid (Solvent A) and acetonitrile with 0.1% trifluoroacetic acid (Solvent B), is used to elute the compound and any impurities from the column.
- Detection: The UV detector is set to a wavelength where the analyte has maximum absorbance, typically around 220 nm.
- Procedure: A solution of **Phthalimide-PEG2-Boc** is injected into the HPLC system. The components of the sample travel through the column at different rates depending on their chemical properties and interaction with the stationary phase.^[7]
- Data Analysis: The output, a chromatogram, shows peaks corresponding to different components. The area under the peak for **Phthalimide-PEG2-Boc** is compared to the total area of all peaks to calculate the purity percentage.^[6]

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable tool for elucidating the structure of organic molecules.^[8] For **Phthalimide-PEG2-Boc**, ¹H NMR is used to confirm that the chemical structure of the synthesized compound is correct.

Methodology:

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or 500 MHz).
- Sample Preparation: The sample is dissolved in a deuterated solvent, such as deuterated chloroform (CDCl₃) or dimethyl sulfoxide (DMSO-d₆), and placed in an NMR tube.
- Procedure: The sample is placed in a strong magnetic field and irradiated with radiofrequency pulses. The nuclei of the atoms absorb and re-emit this electromagnetic radiation at specific frequencies.

- **Data Analysis:** The resulting NMR spectrum shows signals (peaks) at different chemical shifts (ppm).^{[9][10][11]} The position (chemical shift), splitting pattern (multiplicity), and integration (area under the peak) of these signals provide detailed information about the electronic environment and connectivity of the protons in the molecule, allowing for confirmation of the expected structure.^{[10][12]}

Mass Spectrometry (MS) for Molecular Weight Verification

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. For **Phthalimide-PEG2-Boc**, Electrospray Ionization Mass Spectrometry (ESI-MS) is commonly used to verify the molecular weight of the compound.

Methodology:

- **Instrumentation:** A mass spectrometer with an electrospray ionization source.
- **Sample Preparation:** The sample is dissolved in a suitable solvent and infused into the mass spectrometer.
- **Procedure:** In the ESI source, the sample solution is sprayed through a high-voltage needle, creating charged droplets. The solvent evaporates, and the charged analyte molecules are directed into the mass analyzer. The analyzer separates the ions based on their m/z ratio.
- **Data Analysis:** The mass spectrum displays peaks corresponding to the different ions. The peak representing the molecular ion (M^+) or a protonated/adducted form (e.g., $[M+H]^+$, $[M+Na]^+$) is identified to confirm that the molecular weight of the compound matches the theoretical value.^[13]

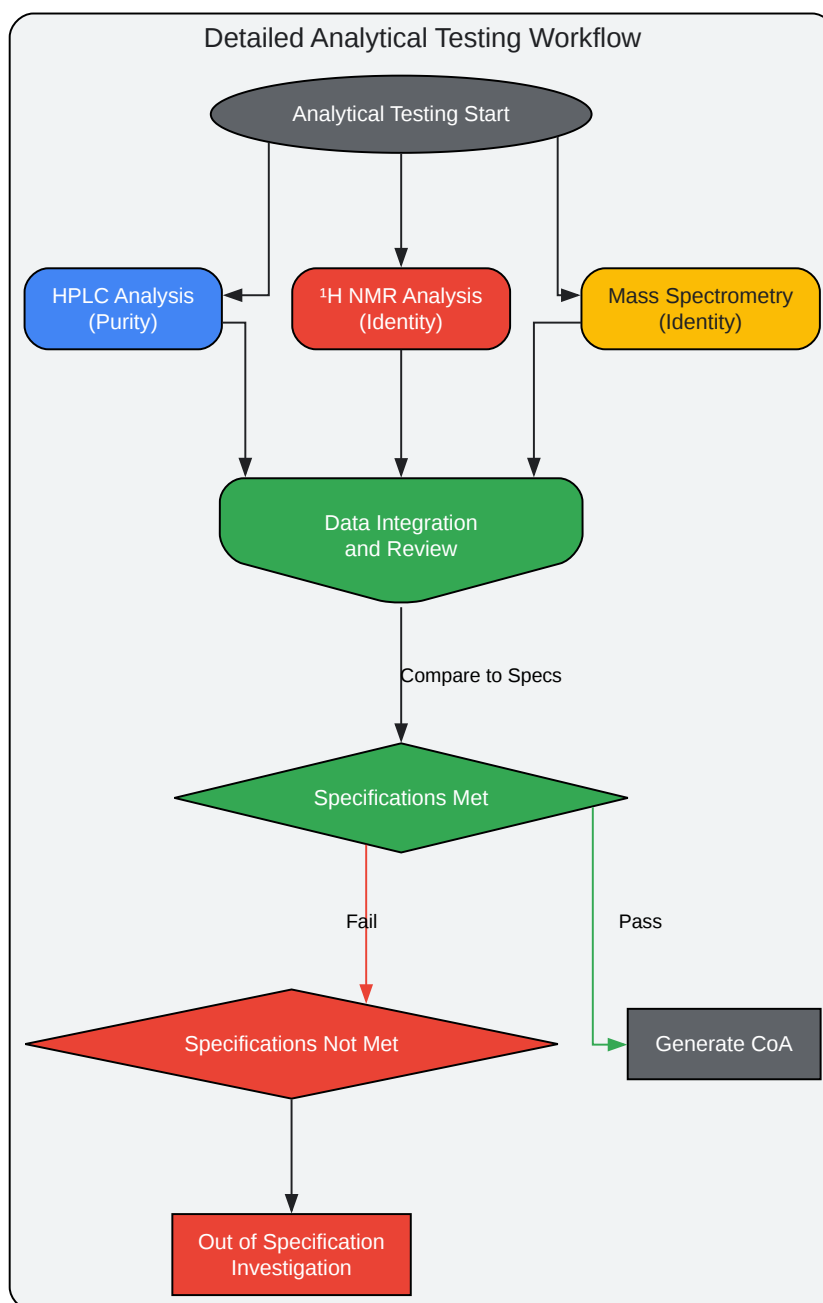
Workflow and Process Visualization

The following diagrams illustrate the general workflow for the chemical analysis and generation of a Certificate of Analysis.



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Caption: A high-level overview of the quality control process from sample receipt to CoA generation.



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Caption: A detailed workflow of the analytical testing phase for **Phthalimide-PEG2-Boc**.

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